

influence of DSPA on liposome zeta potential and surface charge

Author: BenchChem Technical Support Team. **Date:** April 2026

Compound of Interest

Compound Name: *Distearoyl phosphatidic acid*

Cat. No.: *B1211942*

[Get Quote](#)

An In-Depth Technical Guide to the Influence of DSPA on Liposome Zeta Potential and Surface Charge

Executive Summary

In the design of advanced lipid nanoparticles (LNPs) and liposomal drug delivery systems, precise control over surface charge is a critical quality attribute (CQA). 1,2-distearoyl-sn-glycero-3-phosphate (DSPA) is a fully saturated, anionic phospholipid that serves as a potent modulator of liposome zeta potential. As a Senior Application Scientist, I frequently utilize DSPA not merely to impart a negative charge, but to engineer colloidal stability, dictate protein corona formation, and drive specific cellular interactions.

This whitepaper provides a comprehensive mechanistic analysis of how DSPA influences liposome surface charge, supported by quantitative data, validated formulation protocols, and the physicochemical causality behind its behavior.

Mechanistic Foundations: DSPA and Surface Charge Modulation

To understand how DSPA influences zeta potential, we must examine its molecular architecture. DSPA consists of a diacylglycerol backbone with two fully saturated 18-carbon stearyl tails and a phosphatidic acid (PA) headgroup.

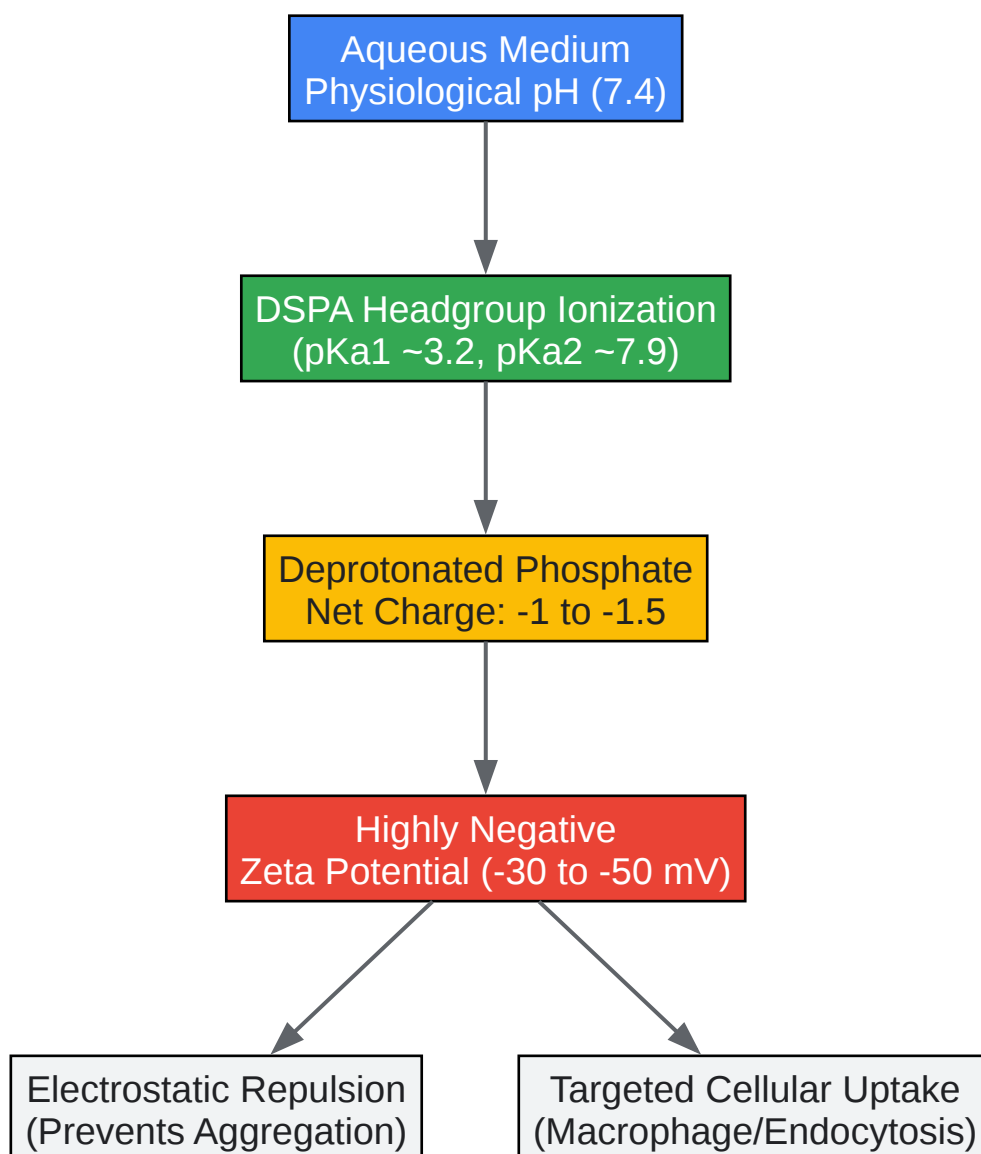
The Ionization Profile of the Phosphatidic Acid Headgroup

Unlike zwitterionic lipids such as DOPC or DSPC, which possess both a negative phosphate and a positive choline group, DSPA lacks a terminal cationic moiety. The phosphomonoester headgroup of PA is highly sensitive to the pH of the surrounding aqueous medium.

The ionization constant of the DSPA headgroup displays two distinct pKa values within a lipid bilayer: a pKa1 of ~3.2 and a pKa2 of ~7.9[1].

- At acidic pH (< 3.0): The phosphate group is fully protonated, rendering the lipid near-neutral.
- At physiological pH (7.4): The first proton is fully dissociated, and the second proton is partially dissociated. This results in a net negative charge between -1 and -2 per DSPA molecule[1].
- At basic pH (> 8.0): The headgroup is fully deprotonated (charge of -2).

This pH-dependent ionization is the direct causal mechanism for DSPA's ability to impart a highly negative zeta potential to liposomes. By shifting the plane of shear potential (zeta potential) into the -30 mV to -50 mV range, DSPA creates a robust electrostatic double layer that prevents vesicle aggregation via steric and electrostatic repulsion[2].



[Click to download full resolution via product page](#)

Logical pathway of DSPA ionization dictating liposome zeta potential and stability.

Membrane Curvature and Structural Causality

Beyond simple electrostatics, DSPA physically alters the membrane. The PA headgroup is relatively small compared to the bulky, hydrophobic cross-section of its two stearyl tails. This geometric mismatch gives DSPA a conical shape, which induces negative membrane curvature[3]. When formulating liposomes, this propensity for negative curvature can facilitate membrane fusion events and tubulation, making DSPA highly valuable in designing fusogenic or endosomal-escape-capable delivery systems[3].

Quantitative Impact: Zeta Potential Dynamics

The incorporation of DSPA into a base lipid matrix (e.g., DSPC or DPPC) shifts the zeta potential in a dose-dependent manner. Below is a synthesized data table demonstrating the expected zeta potential outcomes when titrating DSPA into a neutral liposome formulation at physiological pH.

Formulation (Molar Ratio)	Aqueous Phase pH	Expected Zeta Potential (mV)	Colloidal Stability Prediction
100% DPPC (Control)	7.4	-2.0 to +2.0	Prone to aggregation over time
98% DPPC / 2% DSPA	7.4	-15.0 to -20.0	Moderate (Incipient repulsion)
80% DPPC / 20% DSPA	7.4	-30.0 to -40.0	High (Strong electrostatic repulsion)
55% DPPC / 45% DSPA	7.4	-40.0 to -50.0	Very High (Excellent shelf-life)
50% DPPC / 50% DSPA	5.5 (Endosomal)	-15.0 to -25.0	Reduced stability; promotes fusion

Data synthesis based on established electrophoretic light scattering measurements of PA-containing vesicles[2][4].

Application Insight: Notice the drop in zeta potential magnitude at pH 5.5[4]. In tumor microenvironments or late endosomes, the acidic pH protonates the DSPA headgroup. The sudden loss of electrostatic repulsion triggers liposome destabilization and cargo release—a mechanism heavily exploited in stimuli-responsive "smart" liposomes[5].

Experimental Workflows: Formulating and Characterizing DSPA Liposomes

Working with DSPA requires specific handling due to its fully saturated tails. The transition temperature (T_m) of DSPA is exceptionally high (~75 °C)[4]. A critical failure point in many

laboratories is attempting to hydrate or extrude DSPA-containing lipid films below this temperature, resulting in phase separation, poor encapsulation, and clogged extruder membranes.

Protocol: Thin-Film Hydration and High-Temperature Extrusion

This protocol is a self-validating system; if the extrusion proceeds smoothly without excessive backpressure, the hydration temperature was successfully maintained above the T_m .

Step 1: Lipid Mixing & Film Formation

- Dissolve the matrix lipid (e.g., DPPC), DSPA, and Cholesterol in chloroform/methanol (2:1 v/v) at the desired molar ratio (e.g., 50:20:30) to a final lipid concentration of 10-20 mg/mL[6].
- Transfer the mixture to a round-bottom flask.
- Evaporate the solvent using a rotary evaporator under a gentle nitrogen stream, forming a thin, uniform lipid film.
- Place the flask under a high vacuum overnight to remove all residual organic solvents[6].

Step 2: Hydration

- Pre-heat the aqueous hydration buffer (e.g., 10 mM PBS, pH 7.4) to 80 °C (strictly >75 °C to exceed the T_m of DSPA)[4].
- Add the hot buffer to the lipid film to achieve a final lipid concentration of 5 mM.
- Agitate vigorously via vortexing for 15-30 minutes in an 80 °C water bath until the film is completely suspended, yielding multilamellar vesicles (MLVs)[6].

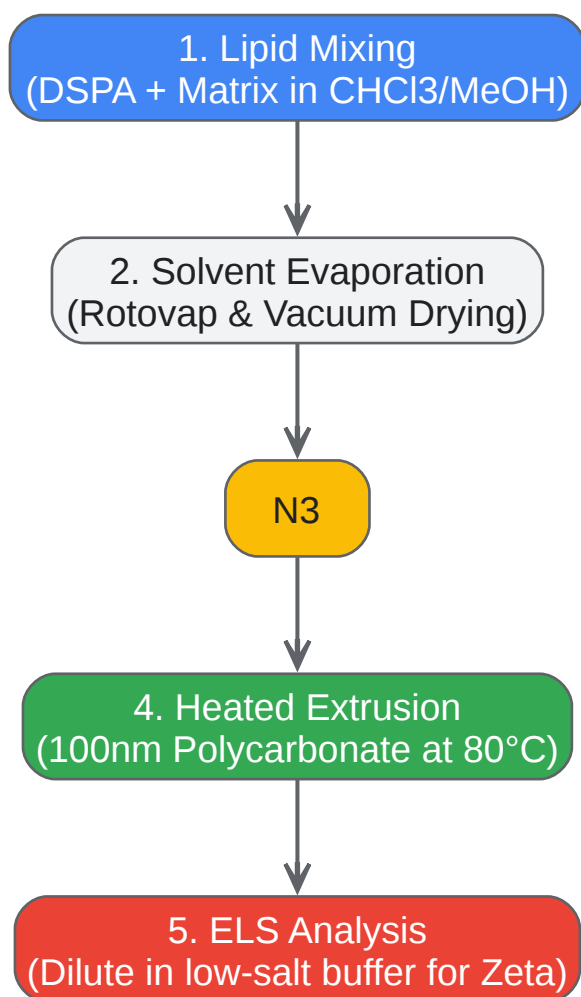
Step 3: Extrusion (Size Reduction)

- Assemble a jacketed liposome extruder fitted with a 100 nm polycarbonate membrane[7].
- Circulate 80 °C water through the extruder jacket. Do not bypass this step; cold extrusion will instantly crystallize DSPA.

- Pass the MLV suspension through the membrane 11 to 21 times using a Hamilton syringe or nitrogen pressure (125-500 psi depending on scale)[8].
- Cool the resulting large unilamellar vesicles (LUVs) to room temperature.

Protocol: Zeta Potential Characterization (Electrophoretic Light Scattering)

- Dilute the extruded liposomes 1:100 in a low-salt buffer (e.g., 1 mM NaCl or 10 mM HEPES, pH 7.4). High ionic strength compresses the electrical double layer, artificially masking the true surface charge.
- Inject the sample into a folded capillary cell, ensuring no air bubbles are present.
- Equilibrate the sample at 25 °C for 120 seconds inside the Zetasizer (or equivalent ELS instrument).
- Execute 3 measurements of 10-100 runs each. The Smoluchowski approximation should be applied for aqueous liposomal dispersions.



[Click to download full resolution via product page](#)

Step-by-step workflow for DSPA liposome formulation and zeta potential characterization.

Trustworthiness and Field-Proven Insights

Why choose DSPA over other anionic lipids like DSPG (Phosphatidylglycerol) or DSPS (Phosphatidylserine)?

While all three impart a negative zeta potential, DSPA is unique due to its hydrogen bond switch mechanism. The phosphomonoester group of DSPA can form highly specific hydrogen bonds with basic amino acid residues (like Arginine and Lysine) on target proteins[9]. When this binding occurs, the pKa of the DSPA headgroup drops further, increasing its negative charge dynamically to lock the protein in place[9].

In drug development, this means DSPA liposomes are not just "negatively charged spheres." They are active biochemical participants. For instance, DSPA is heavily utilized in formulating liposomal adjuvants for cancer immunotherapy, where its specific negative charge profile and curvature enhance uptake by antigen-presenting cells (like bone marrow-derived dendritic cells) far more effectively than neutral zwitterionic liposomes[2].

Furthermore, the lack of a bulky headgroup allows DSPA to pack tightly with cholesterol, reducing membrane permeability. This results in highly stable vesicles that prevent the premature leakage of encapsulated hydrophilic active pharmaceutical ingredients (APIs) during systemic circulation.

References

- Development of a Novel Tetravalent Synthetic Peptide That Binds to Phosphatidic Acid PLOS One URL:[[Link](#)]
- Antigen/adjuvant-free liposome induces adjuvant effects for enhancing cancer immunotherapy National Institutes of Health (PMC) URL:[[Link](#)]
- WO2010060068A1 - Liposome drug carriers with ph-sensitivity Google Patents URL
- Phosphatidic Acid Accumulates at Areas of Curvature in Tubulated Lipid Bilayers and Liposomes National Institutes of Health (PMC) URL:[[Link](#)]
- Basic Methods for Preparation of Liposomes and Studying Their Interactions with Different Compounds, with the Emphasis on Polyphenols MDPI - International Journal of Molecular Sciences URL:[[Link](#)]
- Phosphatidic acid – a simple phospholipid with multiple faces Acta Biochimica Polonica URL:[[Link](#)]

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: info@benchchem.com or [Request Quote Online](#).

Sources

- 1. Development of a Novel Tetravalent Synthetic Peptide That Binds to Phosphatidic Acid | PLOS One [journals.plos.org]
- 2. Antigen/adjuvant-free liposome induces adjuvant effects for enhancing cancer immunotherapy - PMC [[pmc.ncbi.nlm.nih.gov](https://pubmed.ncbi.nlm.nih.gov)]
- 3. Phosphatidic Acid Accumulates at Areas of Curvature in Tubulated Lipid Bilayers and Liposomes - PMC [[pmc.ncbi.nlm.nih.gov](https://pubmed.ncbi.nlm.nih.gov)]
- 4. WO2010060068A1 - Liposome drug carriers with ph-sensitivity - Google Patents [patents.google.com]
- 5. WO2010060068A1 - Liposome drug carriers with ph-sensitivity - Google Patents [patents.google.com]
- 6. mdpi.com [mdpi.com]
- 7. liposomes.ca [liposomes.ca]
- 8. Constant Pressure-controlled Extrusion Method for the Preparation of Nano-sized Lipid Vesicles - PMC [[pmc.ncbi.nlm.nih.gov](https://pubmed.ncbi.nlm.nih.gov)]
- 9. bibliotekanauki.pl [bibliotekanauki.pl]
- To cite this document: BenchChem. [influence of DSPA on liposome zeta potential and surface charge]. BenchChem, [2026]. [Online PDF]. Available at: [<https://www.benchchem.com/product/b1211942/docs#influence-of-dspa-on-liposome-zeta-potential-and-surface-charge>]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment?

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd

Ontario, CA 91761, United States

Phone: (601) 213-4426

Email: info@benchchem.com

[Contact our Ph.D. Support Team for a compatibility check](#)